Spectroscopic Characterization of 7-Methyl-2-phenyl-1H-indole: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name:	*7-methyl-2-phenyl-1H-indole*
CAS No.:	*59541-82-1*
Cat. No.:	*B3191937*

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Target Audience: Research Scientists, Analytical Chemists, and Drug Development Professionals Document Type: Technical Whitepaper & Laboratory Guide

Executive Summary & Mechanistic Rationale

In contemporary fragment-based drug design (FBDD) and medicinal chemistry, the indole scaffold remains a highly privileged pharmacophore. Specifically, **7-methyl-2-phenyl-1H-indole** serves as a critical intermediate and structural motif in the development of targeted therapeutics, including potent inhibitors of Dual-Specificity Tyrosine Phosphorylation-Regulated Kinase 1A (DYRK1A)[1].

From a rational design perspective, the strategic placement of a methyl group at the C7 position introduces steric bulk that can restrict the rotation of the indole core within tight enzymatic binding pockets, while simultaneously blocking metabolic oxidation pathways at this site. The C2-phenyl substitution extends the conjugated

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-system, enhancing hydrophobic interactions and

stacking with aromatic residues in target proteins. To confidently utilize this scaffold in structure-activity relationship (SAR) studies, rigorous spectroscopic characterization is mandatory. This guide establishes a self-validating analytical framework for the synthesis, isolation, and spectroscopic verification of **7-methyl-2-phenyl-1H-indole**.

Physicochemical Profiling

Before initiating synthetic or analytical workflows, establishing the baseline physicochemical properties of the target compound is essential for predicting solubility, chromatographic behavior, and ionization potential[2].

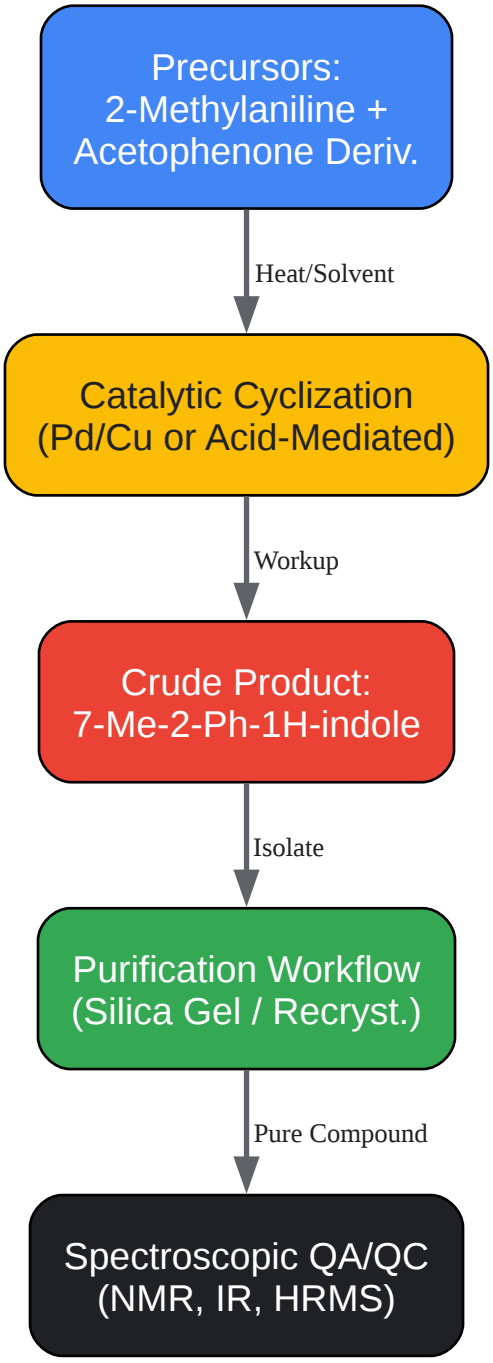
Property	Value	Causality / Analytical Implication
Chemical Formula	$C_{15}H_{13}N$	Dictates the exact mass target for HRMS validation.
Molecular Weight	207.27 g/mol	Determines stoichiometric calculations for downstream synthesis.
Exact Mass	207.1048 Da	Required for high-resolution mass spectrometry (HRMS) calibration[2].
Melting Point	116.0 – 117.9 °C	Sharpness of the melting point serves as a primary indicator of crystalline purity.
Appearance	White to off-white solid	Discoloration (yellow/brown) indicates oxidation of the pyrrole ring.

Synthetic Workflow & Isolation Logic

The synthesis of 2-substituted indoles often relies on the cyclization of aniline derivatives. A highly efficient route involves the transition-metal-catalyzed or acid-mediated cyclization of 2-methylaniline with

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-haloacetophenones or terminal alkynes[3].



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Workflow for the synthesis and spectroscopic validation of **7-methyl-2-phenyl-1H-indole**.

Step-by-Step Synthesis Protocol

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Note: This protocol is a self-validating system; the visual cues (precipitate formation, TLC resolution) directly inform the operator of reaction progress.

- Reagent Assembly: Dissolve 2-methylaniline (1.0 equiv) and the corresponding

  -chloroacetophenone (1.1 equiv) in anhydrous dichloromethane (CH_2Cl_2) under an inert argon atmosphere.

- Catalysis & Cyclization: Introduce a Lewis acid catalyst (e.g., Boron trifluoride diethyl etherate, $BF_3 \cdot OEt_2$) dropwise at 0 °C. The causality of the low temperature is to prevent runaway exothermic polymerization of the electron-rich indole precursors[1].

- Thermal Activation: Gradually warm the reaction to reflux for 12–24 hours. Monitor via TLC (Hexane/Ethyl Acetate 8:2). The consumption of the highly UV-active acetophenone dictates reaction completion.

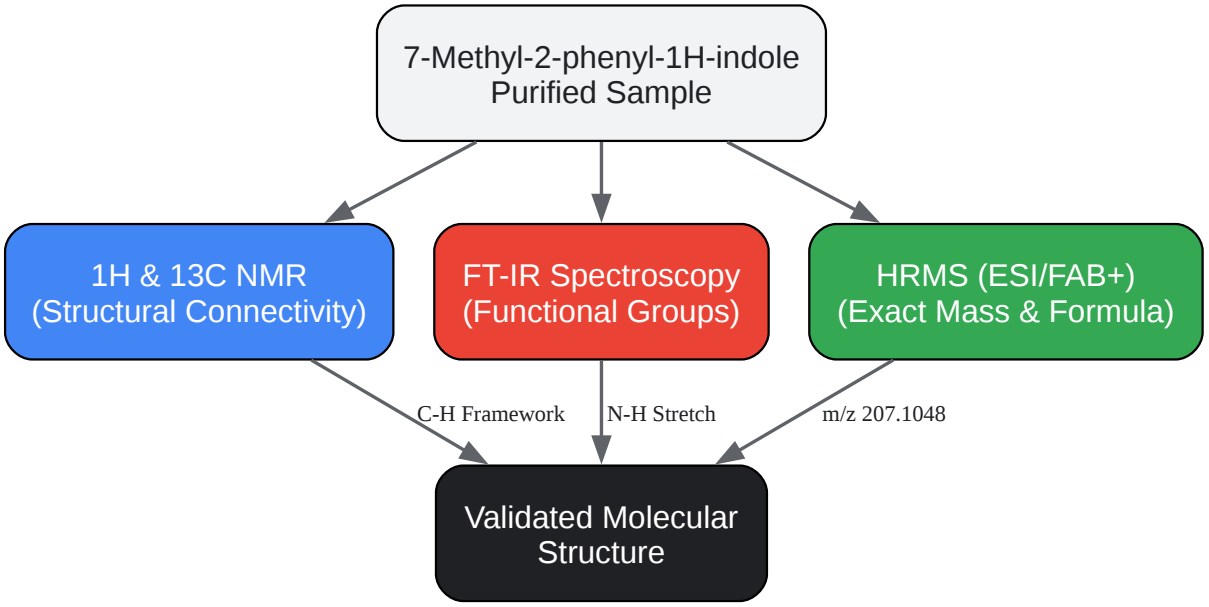
- Quench & Extraction: Quench the reaction with saturated aqueous $NaHCO_3$ to neutralize the Lewis acid, preventing acid-catalyzed degradation of the newly formed indole. Extract with ethyl acetate (3 × 20 mL).

- Purification: Dry the organic layer over anhydrous Na_2SO_4, concentrate under reduced pressure, and purify via flash column chromatography (silica gel, gradient elution from 100% hexanes to 9:1 hexanes/EtOAc). Recrystallize the resulting solid from hot methanol to yield the pure white powder[1][4].

Comprehensive Spectroscopic Characterization

To ensure absolute structural integrity, an orthogonal analytical approach is required. No single technique is definitive; rather, the convergence of NMR, IR, and HRMS data provides absolute proof of structure.

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Orthogonal spectroscopic validation matrix for structural confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum of **7-methyl-2-phenyl-1H-indole** is highly characteristic. The presence of the C7-methyl group breaks the symmetry of the benzenoid ring, resulting in a distinct splitting pattern[4][5].

Table 1: ^{1}H NMR Assignments (400 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity & Coupling (J in Hz)	Integration	Assignment	Mechanistic Causality of Shift
8.26 – 8.35	Broad singlet (br s)	1H	N-H (Indole)	Deshielded by the heteroatom; broadness is caused by the quadrupolar relaxation of the ^{14}N nucleus and rapid chemical exchange.
7.74 – 7.77	Multiplet (m)	2H	Phenyl H-2', H-6'	Highly deshielded due to conjugation with the electron-rich indole core.
7.61	Doublet (d, J = 7.7)	1H	Indole H-4	Ortho-coupling to H-5. Deshielded by the adjacent fused pyrrole ring system.
7.54	Triplet (t, J = 7.5)	2H	Phenyl H-3', H-5'	Standard aromatic resonance; triplet arises from ortho-coupling to H-2'/6' and H-4'.
7.43	Triplet (t, J = 7.5)	1H	Phenyl H-4'	Para-proton of the phenyl ring.
7.05	Triplet (t, J = 7.4)	1H	Indole H-5	Ortho-coupled to both H-4 and H-6, resulting in a pseudo-triplet.

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6.80	Doublet (d, J = 2.2)	1H	Indole H-3	Highly diagnostic. The small coupling constant reflects long-range coupling to the N-H proton.
2.47 – 2.50	Singlet (s)	3H	C7-CH_3	Shielded aliphatic protons. The singlet confirms isolation from any adjacent protons on the ring.

Fourier-Transform Infrared (FT-IR) Spectroscopy

IR spectroscopy provides rapid validation of the functional groups, specifically confirming the survival of the secondary amine (pyrrole N-H) during synthesis[6][7].

Table 2: Key FT-IR Vibrational Modes (ATR, Solid State)

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Wavenumber (cm^{-1})	Intensity / Shape	Vibrational Mode	Diagnostic Value
3416	Sharp, Medium	N-H Stretch	Confirms the presence of the free indole N-H. Lack of extreme broadening indicates minimal intermolecular hydrogen bonding in the crystal lattice.
3060	Weak	C-H Stretch (sp^2)	Aromatic C-H stretches from the phenyl and indole rings.
1488, 1455	Strong	C=C Aromatic Stretch	Confirms the highly conjugated aromatic framework.
1377	Medium	C-H Bending (CH_3)	Diagnostic umbrella deformation of the C7-methyl group.

High-Resolution Mass Spectrometry (HRMS)

To definitively prove the elemental composition, HRMS must be employed.

- Method: Fast Atom Bombardment (FAB+) or Electrospray Ionization (ESI+).
- Theoretical Exact Mass $[M+H]^+$: Calculated for $C_{15}H_{14}N^+$ is 208.1126 Da.
- Molecular Ion $[M]^+$ (EI/FAB): Calculated for $C_{15}H_{13}N$ is 207.1048 Da.
- Validation: An observed mass within

  ppm mass error of 207.1048 Da unequivocally confirms the molecular formula[3][6].

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Standard Operating Procedures for Analytical Acquisition

To ensure the trustworthiness and reproducibility of the data presented above, adhere strictly to the following acquisition protocols:

Protocol A: NMR Sample Preparation

- Ensure the NMR tube is completely free of paramagnetic impurities (e.g., iron dust) which will destroy magnetic field homogeneity and broaden the N-H signal.
- Dissolve exactly 15 mg of the purified **7-methyl-2-phenyl-1H-indole** in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Filter the solution through a glass wool plug directly into the NMR tube to remove any insoluble particulate matter, ensuring optimal shimming.

Protocol B: FT-IR (ATR) Acquisition

- Clean the Attenuated Total Reflectance (ATR) diamond crystal with HPLC-grade isopropanol and allow it to evaporate completely.
- Collect a background spectrum (ambient air) to subtract atmospheric CO_2 and water vapor.
- Place 2–3 mg of the solid compound directly onto the crystal. Apply the pressure anvil until the software indicates optimal contact. Acquire 32 scans at a resolution of 4 cm^{-1}.

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